

Technical Support Center: Adamantan-1-ylmethyl-methyl-amine Hydrobromide

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Compound of Interest

Compound Name: Adamantan-1-ylmethyl-methyl-amine hydrobromide

CAS No.: 1185301-20-5

Cat. No.: B1521656

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Welcome to the Technical Support Center for **Adamantan-1-ylmethyl-methyl-amine hydrobromide**. This guide is engineered for researchers and drug development professionals dealing with the unique physicochemical behaviors of adamantane-based amine salts. By understanding the structural dichotomy of this compound—a highly lipophilic diamondoid core paired with a polar hydrobromide salt—you can optimize your in vitro and in vivo experimental workflows.

Physicochemical Profile

To predict the behavior of this compound in solution, it is critical to understand its quantitative baseline metrics. The inclusion of the adamantane cage significantly increases the partition coefficient, driving membrane permeability but complicating aqueous formulation.

Property	Value
Compound Name	Adamantan-1-ylmethyl-methyl-amine hydrobromide
CAS Number (Salt)	1185301-20-5[1]
CAS Number (Free Base)	153461-22-4[2]
Molecular Formula	C12H22BrN[3]
Molecular Weight	260.22 g/mol [4]
Physical State	Crystalline Solid[2]
Core Scaffold	Tricyclo[3.3.1.1 ^{3,7}]decane[5]
Estimated Lipophilicity Shift	+~3.1 cLogP units (attributed to the adamantane cage)[6]

Troubleshooting Guide: Solubility Challenges

Q: Why does the compound rapidly precipitate when diluted from a DMSO stock into my physiological assay buffer (pH 7.4)? A: This is a classic phase-shift phenomenon driven by the molecule's structural dichotomy. The hydrobromide salt form is highly polar, allowing complete dissolution in polar protic solvents like DMSO or pure water. However, when introduced to a buffered physiological medium (pH 7.4), the amine group (which typically has a pKa around 9–10) enters an equilibrium with its unprotonated free base. The 7[7]. Even a minor fraction of the free base can exceed the kinetic solubility limit, causing rapid nucleation and precipitation.

Q: How can I enhance the aqueous dissolution rate without utilizing harsh organic solvents that cause cytotoxicity? A: You must lower the thermodynamic barrier for the lipophilic adamantane core to remain in the aqueous phase. We recommend adding carrier proteins (like 0.1% BSA) or mild non-ionic surfactants (like 0.05% Tween-20) to your buffer prior to adding the compound. These additives create hydrophobic micro-pockets that8[8].

Troubleshooting Guide: Stability & Storage

Q: Is the adamantane core susceptible to degradation during long-term storage in solution? A: Generally, no. The adamantane cage is a virtually strain-free diamondoid structure consisting of

three fused cyclohexane rings. This architecture confers [7\[7\]](#). However, there is a mechanistic exception: the tertiary bridgehead carbons of the adamantane cage are [6\[6\]](#) in the presence of strong oxidizing agents or active microsomes (e.g., Cytochrome P450 assays).

Q: Why has my solid powder become sticky and difficult to weigh accurately? A: While the adamantane core is hydrophobic, the hydrobromide salt is hygroscopic. Exposure to ambient humidity causes the salt to absorb moisture, leading to caking. This localized hydrolysis skews the molecular weight calculations and compromises the accuracy of your stock concentrations. Always store the solid desiccated at room temperature and allow the vial to equilibrate before opening [\[1\]](#).

Experimental Protocols

Protocol A: Preparation of a Self-Validating 10 mM Stock Solution

Causality: To prevent moisture-induced degradation and ensure absolute molar accuracy, the compound must be handled under anhydrous conditions.

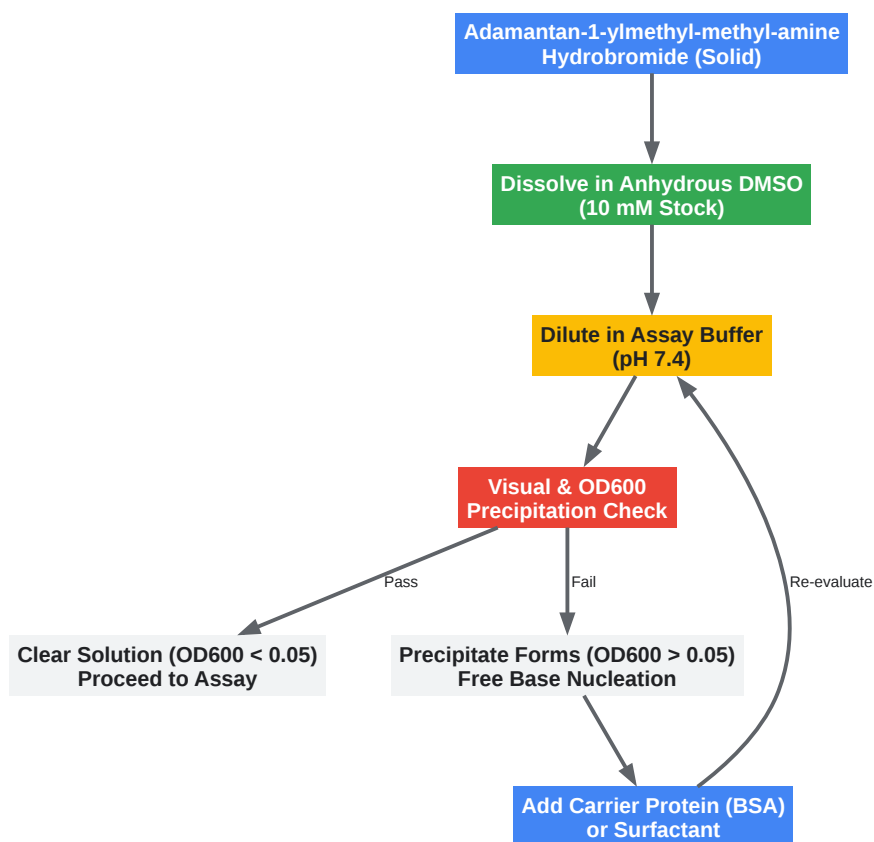
- **Desiccation:** Equilibrate the sealed vial to room temperature inside a desiccator for 30 minutes to prevent ambient moisture condensation on the hygroscopic hydrobromide salt.
- **Precision Weighing:** Rapidly weigh exactly 2.60 mg of the compound (MW = 260.22 g/mol) into a sterile, amber glass vial.
- **Dissolution:** Add 1.0 mL of anhydrous, LC-MS grade DMSO. Vortex vigorously for 60 seconds. The localized dipole of the hydrobromide salt will readily interact with DMSO, ensuring rapid dissolution.
- **Self-Validation Step (Micro-Pellet Check):** Do not rely solely on visual inspection. Centrifuge the vial at 10,000 x g for 5 minutes. Carefully inspect the very bottom of the tube for a white micro-pellet. If a pellet is present, dissolution is incomplete, and the supernatant concentration is <10 mM. Sonicate for 5 minutes and repeat the centrifugation.
- **Storage:** Aliquot into 50 µL volumes in tightly sealed, argon-purged tubes and store at -20°C.

Protocol B: Aqueous Buffer Dilution and Sub-Visual Aggregation Check

Causality: Rapid mixing prevents localized high concentrations of the compound, reducing the thermodynamic drive for the free base to nucleate and precipitate upon pH shift.

- Pre-warming: Warm both the 10 mM DMSO stock and the target aqueous buffer (e.g., PBS pH 7.4) to 37°C.
- Carrier Addition: Supplement the buffer with 0.1% BSA or 0.05% Tween-20 to stabilize the lipophilic adamantane core.
- Vortex-Assisted Dropwise Addition: While vortexing the buffer continuously, add the DMSO stock dropwise to achieve the desired final concentration (e.g., 10 μ M).
- Self-Validation Step (Colloidal Aggregation Check): Measure the optical density of the final solution at 600 nm (OD600) using a spectrophotometer blanked against the pure buffer. An OD600 > 0.05 indicates sub-visual colloidal aggregation. If this occurs, the compound has exceeded its kinetic solubility limit, and you must either increase the carrier protein concentration or decrease the final compound concentration.

Workflow Visualization



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Workflow for solubility optimization of adamantane amine salts in aqueous media.

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